

Cereclor: A Technical Guide to Chemical Properties and Synthesis

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Compound of Interest

Compound Name: Cereclor

Cat. No.: B8269983

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Introduction

Cereclor is the trade name for a range of chlorinated paraffins (CPs), which are complex mixtures of polychlorinated n-alkanes. These compounds are produced by the chlorination of paraffin wax or liquid n-paraffin fractions obtained from petroleum distillation. The degree of chlorination and the length of the carbon chain of the paraffin feedstock can be varied to produce a wide range of products with different physical and chemical properties. **Cereclor** grades are classified based on their carbon chain length: Short-Chain CPs (SCCPs, C10–13), Medium-Chain CPs (MCCPs, C14–17), and Long-Chain CPs (LCCPs, C>17). The chlorine content typically ranges from 30% to 70% by weight.[1]

These versatile compounds are utilized in a multitude of industrial applications, primarily as secondary plasticizers in polymers such as PVC, and as flame retardants in plastics, rubbers, textiles, and paints.[2] They also serve as extreme pressure additives in metalworking lubricants and cutting fluids.[2] The specific grade of **Cereclor** used is determined by the requirements of the application.[2]

This technical guide provides a comprehensive overview of the chemical properties of various **Cereclor** grades and a detailed methodology for their synthesis.

Chemical Properties of Cereclor

The physical and chemical properties of **Cereclor** are dependent on the carbon chain length of the paraffin and the degree of chlorination. Generally, they are colorless to yellowish, viscous oils or waxy solids.^[1] They are practically insoluble in water but soluble in most aromatic hydrocarbons, chlorinated solvents, esters, and ketones. The following tables summarize the typical physical properties of representative **Cereclor** grades.

Table 1: Typical Physical Properties of **Cereclor** S52 (Mid-Chain Chlorinated Paraffin)

Property	Value
Chemical Name	Alkanes, C14-17, chloro
CAS Number	85535-85-9
Chlorine Content (% w/w)	51.7
Density @ 25°C (g/ml)	1.26
Viscosity @ 25°C (poise)	10 - 20
Viscosity @ 100°F (SUS)	1441
Viscosity @ 210°F (SUS)	69
Pour Point (°F)	15.5
Color (Hazen Units)	175
Solubility	Insoluble in water; soluble in most aromatic hydrocarbons, chlorinated solvents, esters, and ketones.
Appearance	Clear mobile liquid

Source:^[3]^[4]

Table 2: Typical Physical Properties of **Cereclor** 42 (Long-Chain Chlorinated Paraffin)

Property	Value
Chemical Name	Paraffin waxes and Hydrocarbon waxes, chloro
CAS Number	63449-39-8
Carbon Chain Length	> C20
Chlorine Content (% w/w)	42
Density @ 25°C (g/ml)	1.16
Viscosity @ 100°F (SUS)	8670
Viscosity @ 210°F (SUS)	130
Pour Point (°F)	5
Color (Hazen Units), max	350
Solubility	Insoluble in water; soluble in most aromatic hydrocarbons, chlorinated solvents, esters, and ketones.
Appearance	Viscous liquid/wax

Source:[5][6]

Synthesis of Cereclor

The industrial synthesis of **Cereclor** involves the direct chlorination of a suitable paraffin feedstock with chlorine gas. This process is a free-radical substitution reaction, which can be initiated by heat (thermal chlorination) or, more commonly, by ultraviolet (UV) light (photochlorination) at temperatures ranging from 80 to 100°C.[7] The general chemical equation for the reaction is:



The degree of chlorination is controlled by adjusting the reaction time and the rate of chlorine gas addition.

Experimental Protocol: Laboratory-Scale Synthesis of a Chlorinated Paraffin

This protocol describes a generalized procedure for the laboratory-scale synthesis of a chlorinated paraffin via photochlorination, based on established industrial practices.

Materials and Equipment:

- n-Paraffin feedstock (e.g., C14-17 fraction)
- Chlorine gas
- Nitrogen gas
- Aqueous sodium hydroxide solution (for scrubbing)
- Jacketed glass reactor with a bottom inlet for gas dispersion, a condenser, a thermometer, and a gas outlet
- UV lamp (e.g., mercury vapor lamp)
- Gas flow meters for chlorine and nitrogen
- Stirring mechanism (e.g., magnetic stirrer or overhead stirrer)
- Scrubber system containing aqueous sodium hydroxide to neutralize HCl and unreacted chlorine
- Heating/cooling circulator for the reactor jacket

Procedure:

- **Reactor Setup:** The jacketed glass reactor is assembled with the condenser, thermometer, gas inlet and outlet tubes, and stirrer. The gas outlet is connected to the scrubber system.
- **Charging the Reactor:** The n-paraffin feedstock is charged into the reactor.
- **Inerting:** The system is purged with nitrogen gas to remove any air and moisture.

- **Heating:** The paraffin is heated to the reaction temperature (typically 80-100°C) using the heating circulator while stirring.
- **Initiation of Chlorination:** Once the desired temperature is reached, the UV lamp is turned on to irradiate the reactor contents. Chlorine gas is then introduced into the reactor through the bottom inlet at a controlled rate.
- **Reaction Monitoring:** The reaction is monitored by periodically taking samples and determining the density or chlorine content. The reaction is continued until the desired degree of chlorination is achieved. The temperature is maintained throughout the reaction by the heating/cooling circulator, as the chlorination reaction is exothermic.
- **Termination of Reaction:** Once the target chlorine content is reached, the chlorine gas flow is stopped, and the UV lamp is turned off.
- **Purification:** Nitrogen gas is bubbled through the reaction mixture to remove any dissolved hydrogen chloride and unreacted chlorine. These off-gases are passed through the scrubber system.
- **Product Isolation:** The resulting chlorinated paraffin is cooled to room temperature and can be further purified if necessary, for example, by washing with a dilute alkaline solution followed by water, and then drying.

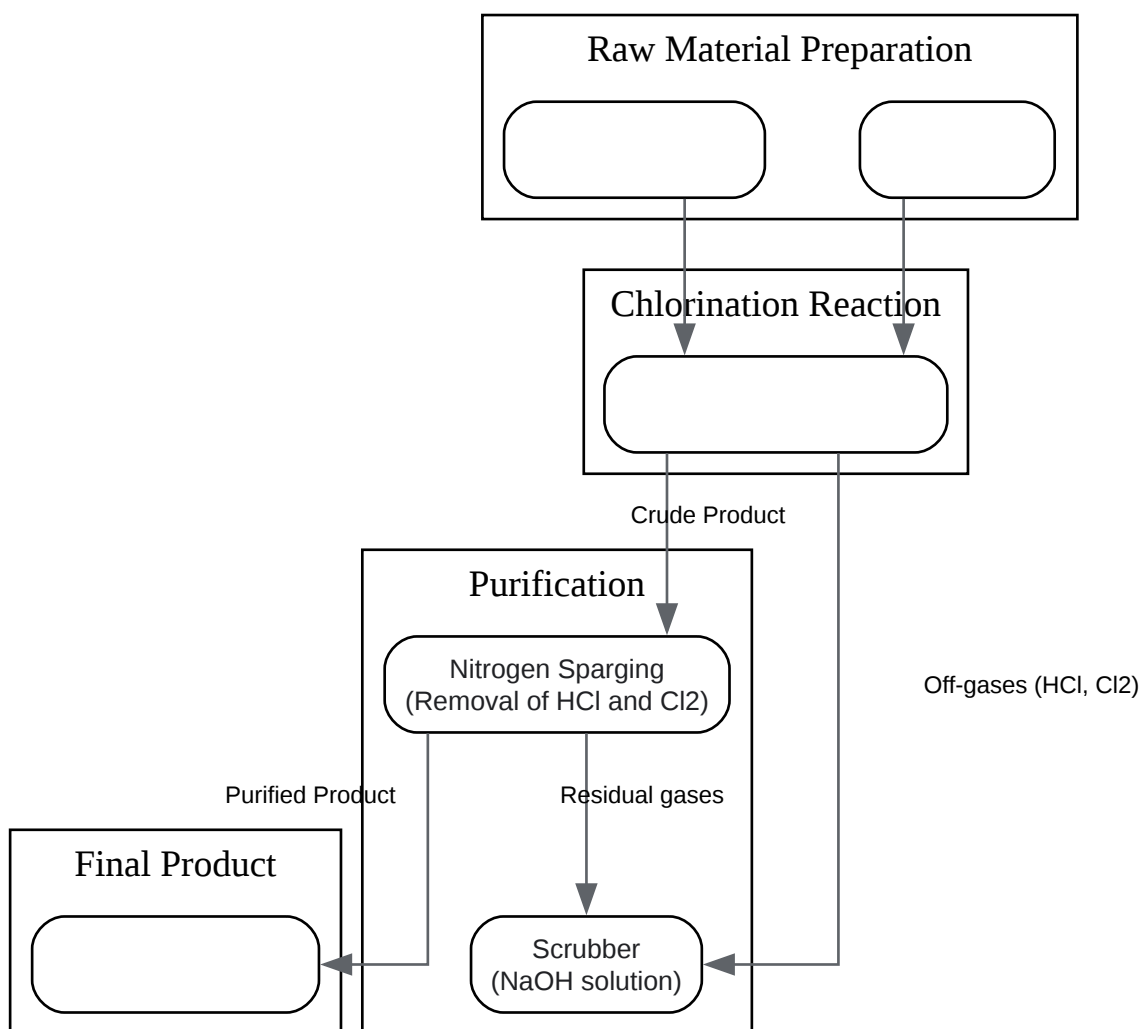
Safety Precautions:

- This reaction should be carried out in a well-ventilated fume hood due to the use of toxic and corrosive chlorine gas and the production of hydrogen chloride.
- Appropriate personal protective equipment (gloves, safety goggles, lab coat) must be worn.
- The scrubber system is essential to neutralize the acidic off-gases.

Visualizations

Synthesis Workflow

The following diagram illustrates the key stages in the manufacturing process of **Cereclor**.

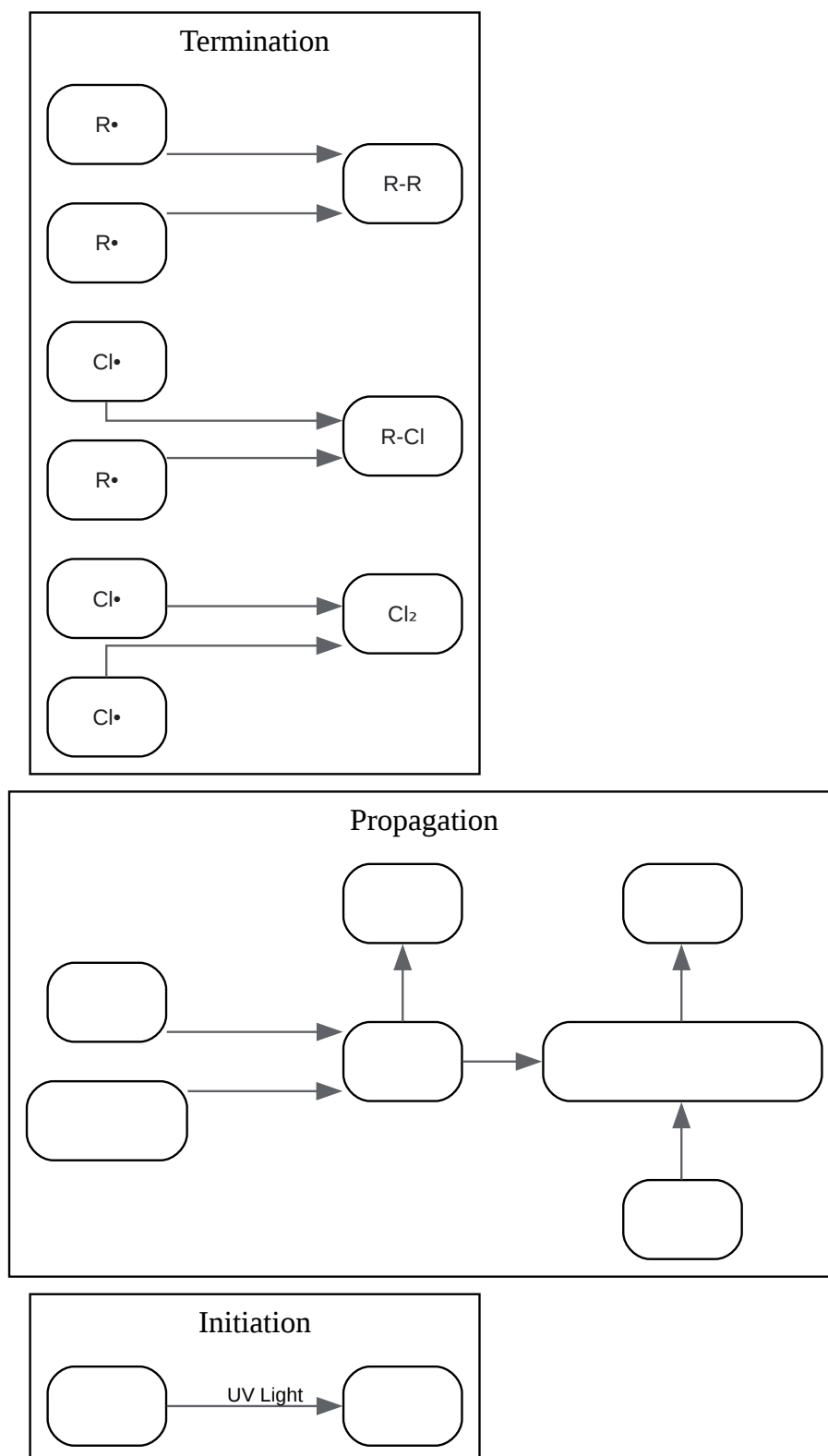


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Caption: A flowchart illustrating the synthesis process of **Cereclor**.

Free Radical Chlorination Mechanism

The synthesis of **Cereclor** proceeds via a free-radical chain reaction mechanism, which consists of three main stages: initiation, propagation, and termination.



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Caption: The mechanism of free-radical chlorination of alkanes.

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